

Application Notes and Protocols: Caii-IN-2 In Vitro Enzyme Inhibition Assay

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Compound of Interest

Compound Name: **Caii-IN-2**

Cat. No.: **B12413682**

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Introduction

Caii-IN-2 is a potent inhibitor of human Carbonic Anhydrase II (hCAII), a ubiquitous zinc-containing metalloenzyme. Carbonic anhydrases play a crucial role in a variety of physiological processes by catalyzing the reversible hydration of carbon dioxide to bicarbonate and a proton ($\text{CO}_2 + \text{H}_2\text{O} \rightleftharpoons \text{HCO}_3^- + \text{H}^+$).^{[1][2][3]} This reaction is fundamental to pH homeostasis, CO_2 transport, respiration, and ion exchange.^{[1][2]} Given its widespread involvement in physiological and pathological processes, including glaucoma, epilepsy, and some cancers, hCAII is a significant therapeutic target.^{[1][4][5][6]} These application notes provide a detailed protocol for an in vitro enzyme inhibition assay to characterize the inhibitory activity of **Caii-IN-2** against hCAII.

Data Presentation

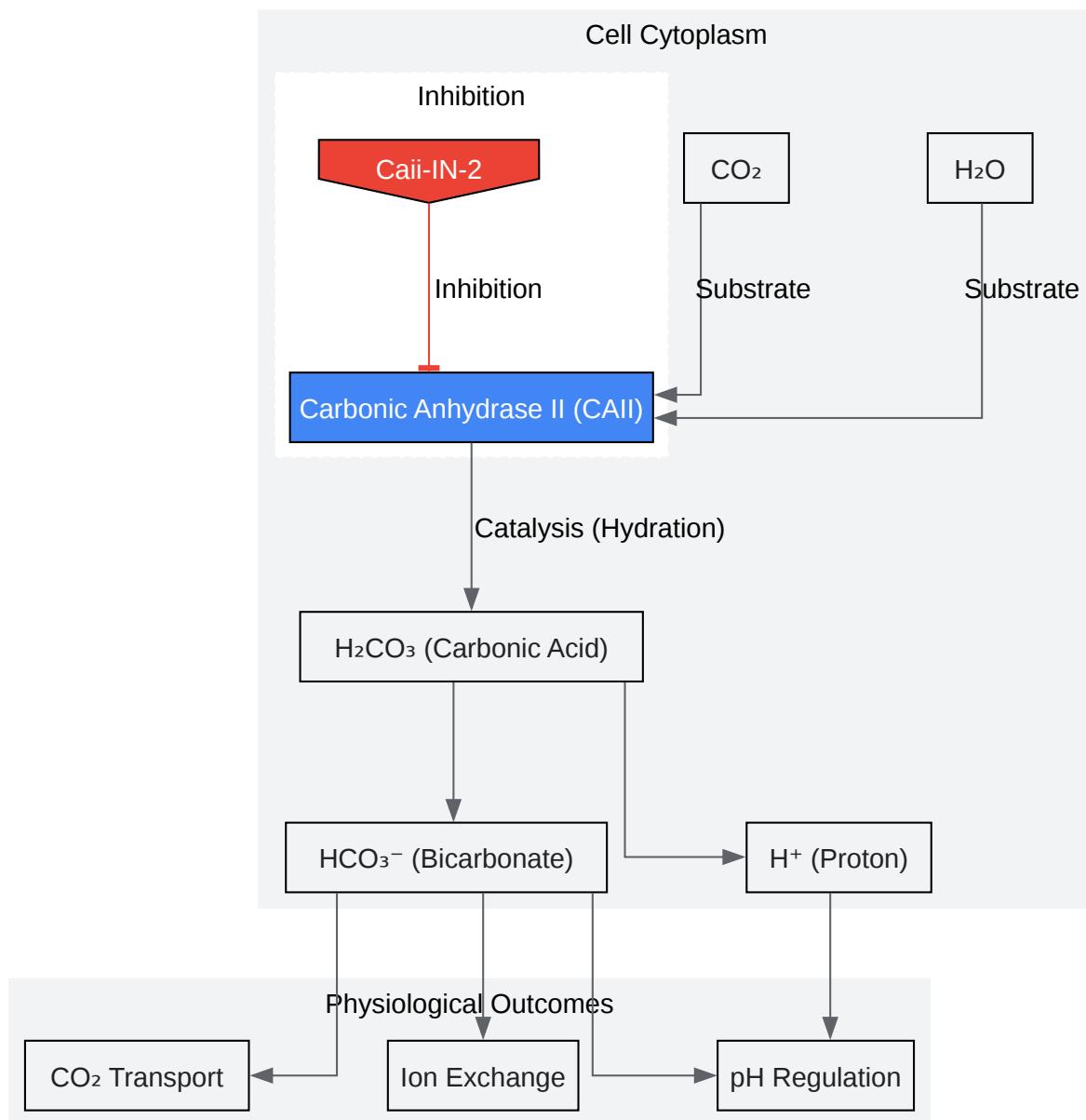
The inhibitory potency of **Caii-IN-2** and a standard inhibitor, Acetazolamide, against different isoforms of human carbonic anhydrase is summarized below. This data is essential for assessing the compound's efficacy and selectivity.

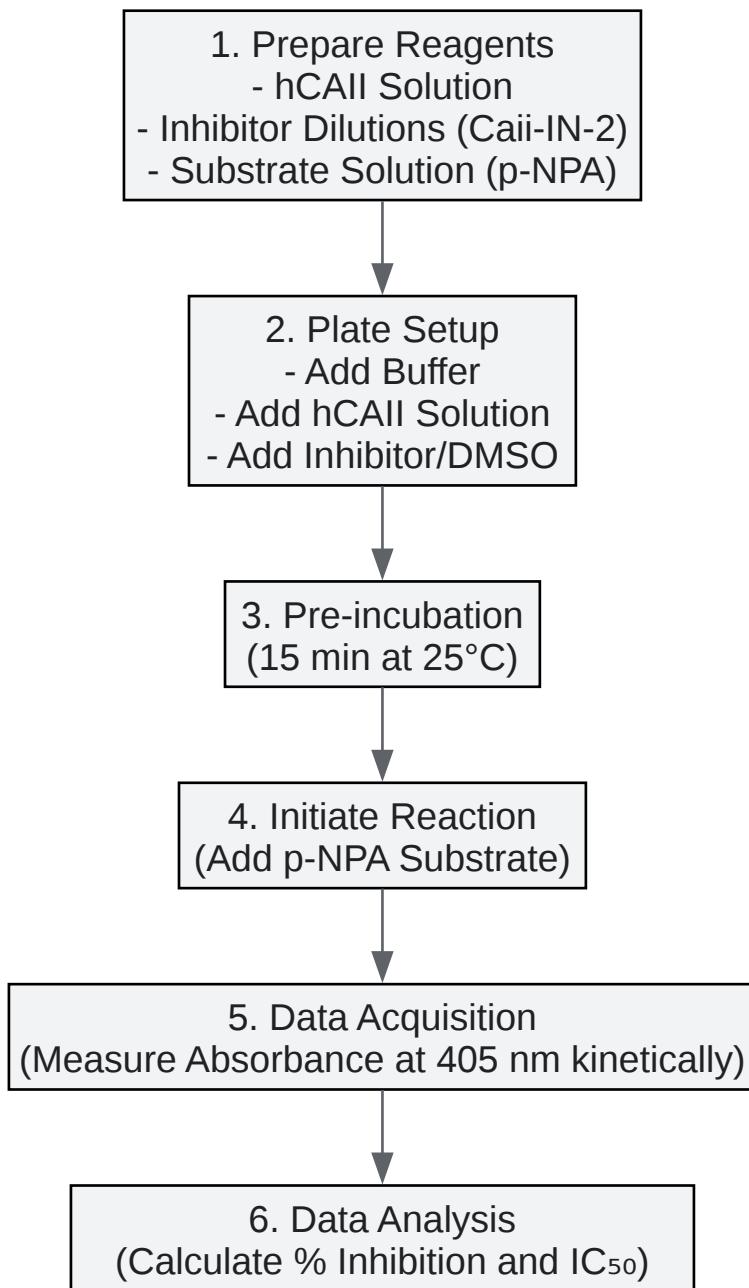
Compound	Target Isoform	Inhibition Constant (Ki) (nM)
hCAII-IN-2	hCA I	261.4
hCA II	3.8	
hCA IX	19.6	
hCA XII	45.2	
Acetazolamide	hCA I	278.8
hCA II	293.4	

Note: Data for **hCAII-IN-2** is presented as K_i values. Acetazolamide data is also presented for comparison.

Signaling Pathway and Physiological Role of Carbonic Anhydrase II

Carbonic Anhydrase II facilitates the rapid interconversion of carbon dioxide and water into bicarbonate and protons. This seemingly simple reaction is integral to complex physiological systems. In red blood cells, CAII enables the efficient transport of CO_2 from tissues to the lungs. In the kidneys, it is crucial for the reabsorption of bicarbonate, thereby maintaining acid-base balance. The enzyme's activity also influences ion transport and pH regulation in various tissues.[\[1\]](#)[\[2\]](#)[\[7\]](#)



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